

The Unseen Architects: A Technical Guide to the Natural Occurrence of Dimethoxybiphenyl Compounds

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Compound of Interest

Compound Name: 3',5'-Dimethoxybiphenyl-3-ol

Cat. No.: B3290886

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For the attention of researchers, scientists, and drug development professionals, this technical guide provides an in-depth exploration of the natural occurrence of dimethoxybiphenyl compounds. Delving into their biosynthesis, isolation from diverse natural sources, and the signaling pathways that govern their production, this document aims to be a comprehensive resource for advancing research and development in this area.

Dimethoxybiphenyls, a class of aromatic organic compounds, are emerging from the shadows of phytochemical obscurity. While not as widespread as other phenolic counterparts, these molecules are increasingly being identified in a variety of natural sources, from medicinal plants to endophytic microorganisms and marine life. Their structural diversity and potential biological activities are beginning to attract the attention of the scientific community, suggesting a promising frontier for drug discovery and development.

Natural Sources and Quantitative Data

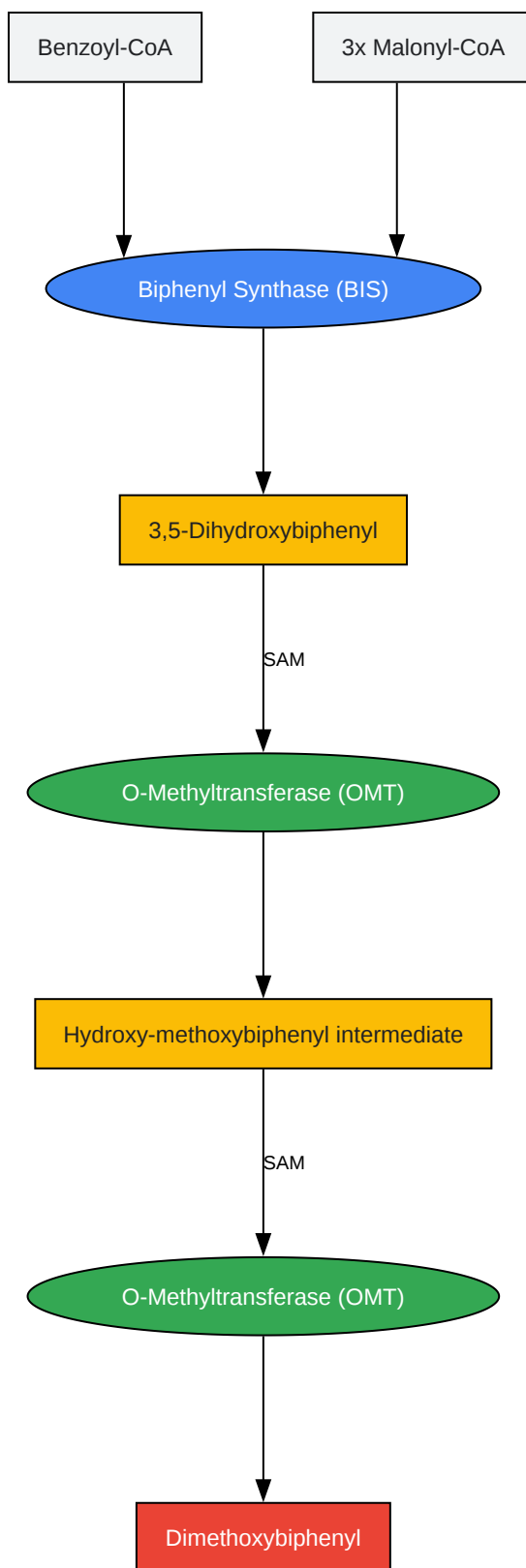
Dimethoxybiphenyl compounds have been isolated from a range of terrestrial and marine organisms. The following tables summarize the currently available quantitative data on their natural occurrence. It is important to note that for many of these compounds, specific yield or concentration data remains to be extensively documented in the literature.

Compound	Natural Source	Plant/Organism Part	Quantitative Data	Reference
3,5-Dimethoxybiphenyl	Lindera fruticosa	Roots	Data not available	[1]
3,5-Dimethoxybiphenyl	Berberis koreana	Trunk	Data not available	[2]
2'-Hydroxy-3,4,5-trimethoxybiphenyl	Berberis koreana	Trunk	Data not available	[2]
3,4,5-Trimethoxybiphenyl	Pyrus communis (Pear)	Stems (transition zone)	Part of total phytoalexins (~110 µg/g dry weight in 'Harrow Sweet' cultivar)	[3]
3'-Hydroxy-5-methoxy-3,4-methylenedioxybiphenyl	Streptomyces sp. BO-07 (endophyte from Boesenbergia rotunda)	Culture broth	Data not available	
3'-Hydroxy-5,5'-dimethoxy-3,4-methylenedioxybiphenyl	Streptomyces sp. BO-07 (endophyte from Boesenbergia rotunda)	Culture broth	Data not available	
Dimethoxy-bromobiphenyls (various isomers)	Haliclona sp. (Marine Sponge)	Whole organism	Data not available	

Biosynthesis of Dimethoxybiphenyls

The biosynthesis of biphenyl compounds in plants is a fascinating example of specialized metabolic pathways. The core biphenyl structure is established by the enzyme biphenyl synthase (BIS), a type III polyketide synthase. This enzyme catalyzes the condensation of benzoyl-CoA with three molecules of malonyl-CoA to produce 3,5-dihydroxybiphenyl. This foundational molecule then undergoes a series of modifications, primarily hydroxylation and O-methylation, to yield the diverse array of naturally occurring biphenyls, including the dimethoxy derivatives.

The methylation steps are carried out by O-methyltransferases (OMTs), which transfer a methyl group from S-adenosyl-L-methionine (SAM) to the hydroxyl groups of the biphenyl core. The specific positions of methylation are determined by the regioselectivity of the particular OMTs present in the organism.

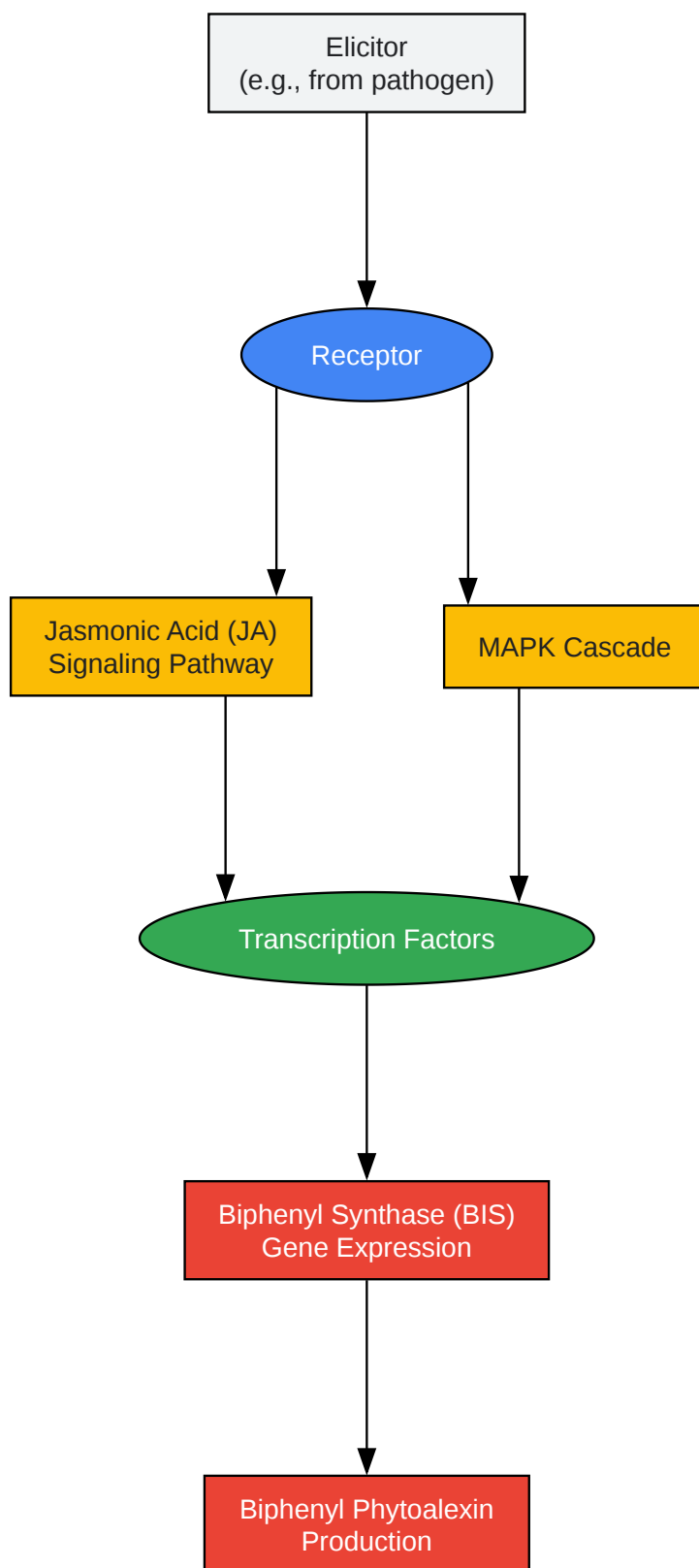


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A simplified biosynthetic pathway for dimethoxybiphenyls.

Elicitor-Induced Signaling Pathway

The production of biphenyl phytoalexins, including dimethoxybiphenyls, is often induced in plants in response to pathogen attack or other environmental stressors. Elicitors, molecules that trigger a defense response, can activate a complex signaling cascade leading to the upregulation of biosynthetic genes. In *Sorbus aucuparia* (rowan), the signaling pathway leading to biphenyl phytoalexin production has been partially elucidated. This pathway involves the activation of the jasmonic acid (JA) signaling cascade and the mitogen-activated protein kinase (MAPK) cascade, which ultimately leads to the transcriptional activation of genes encoding key biosynthetic enzymes like biphenyl synthase (BIS).



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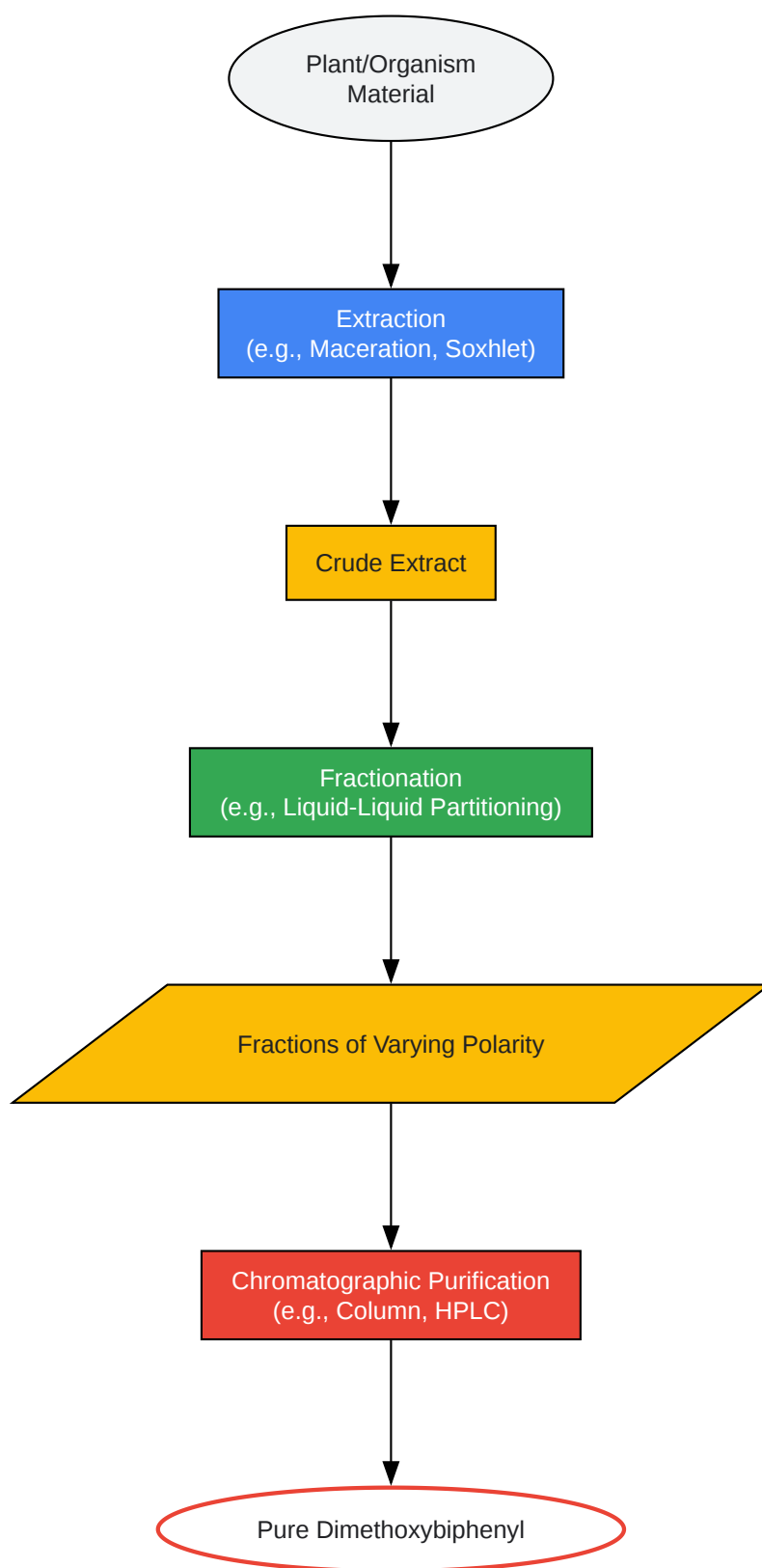
Elicitor-induced signaling for biphenyl production.

Experimental Protocols

Detailed experimental protocols are crucial for the successful isolation and characterization of natural products. Below are generalized workflows and specific, where available, methodologies for the extraction and purification of dimethoxybiphenyl compounds.

General Workflow for Natural Product Isolation

The isolation of dimethoxybiphenyls from natural sources typically follows a multi-step process involving extraction, fractionation, and purification.



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References

- 1. Phenolic compounds from the roots of *Lindera fruticosa* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Biphenyls from *Berberis koreana* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Expression of Biphenyl Synthase Genes and Formation of Phytoalexin Compounds in Three Fire Blight-Infected *Pyrus communis* Cultivars - PMC [pmc.ncbi.nlm.nih.gov]
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